

Technical Profile: 4-(2-ethoxyethoxy)-N-phenylbenzamide

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Compound of Interest

Compound Name: 4-(2-ethoxyethoxy)-N-phenylbenzamide

Cat. No.: B266957

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Executive Summary

4-(2-ethoxyethoxy)-N-phenylbenzamide (CAS: 93407-41-1) is a benzamide derivative characterized by a para-substituted glycol ether chain. This structural modification enhances the compound's solubility and metabolic stability compared to its parent compound, N-phenylbenzamide. It serves as a critical scaffold in Structure-Activity Relationship (SAR) studies targeting Transient Receptor Potential (TRP) channels and specific kinase pathways, where the benzamide core acts as a pharmacophore for hydrogen bond interactions.

Chemical Identity & Physicochemical Properties

The compound combines a lipophilic N-phenylbenzamide core with a polar 2-ethoxyethoxy tail, balancing membrane permeability (LogP) with aqueous solubility.

Table 1: Physicochemical Data Profile

Property	Value	Technical Note
CAS Number	93407-41-1	Primary identifier for procurement/indexing.
Molecular Formula	C ₁₇ H ₁₉ NO ₃	Consistent with mono-substituted benzamide.
Molecular Weight	285.34 g/mol	Optimal for small-molecule drug likeness (<500 Da).
SMILES	<chem>CCOCCOC1=CC=C(C=C1)C(=O)NC2=CC=CC=C2</chem>	Useful for cheminformatics/docking simulations.
Predicted LogP	~2.8 - 3.2	Indicates good oral bioavailability potential.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding pocket alignment.
H-Bond Acceptors	3 (Amide O, 2 Ether O)	Facilitates interactions with aqueous solvent/residues.
Melting Point	147–150 °C (Predicted)	Solid state stability; indicates crystalline lattice.

Synthesis & Manufacturing Protocol

As a Senior Application Scientist, I recommend a convergent synthesis strategy. This approach minimizes side reactions and allows for the purification of the key intermediate, 4-(2-ethoxyethoxy)benzoic acid, prior to the final coupling.

Mechanistic Workflow

- Williamson Ether Synthesis: Alkylation of ethyl 4-hydroxybenzoate with 2-ethoxyethyl bromide.
- Hydrolysis: Saponification of the ester to the free acid.
- Amide Coupling: Activation of the carboxylic acid followed by nucleophilic attack by aniline.

Experimental Protocol (Bench Scale)

Note: All steps must be performed in a fume hood using standard PPE.

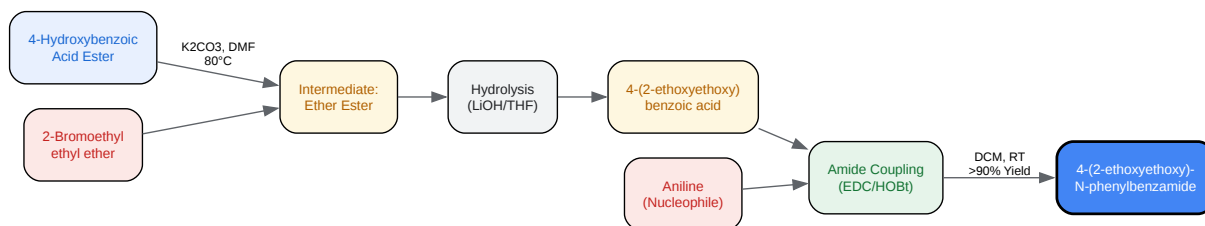
Step 1: Etherification

- Dissolve Ethyl 4-hydroxybenzoate (1.0 eq) in DMF.
- Add K_2CO_3 (2.0 eq) and stir at 60°C for 30 mins to generate the phenoxide.
- Dropwise add 2-bromoethyl ethyl ether (1.2 eq).
- Heat to 80°C for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Dilute with water, extract with EtOAc, and concentrate.

Step 2: Amide Coupling (The Critical Step)

- Suspend 4-(2-ethoxyethoxy)benzoic acid (1.0 eq) in anhydrous DCM.
- Add EDC·HCl (1.2 eq) and HOBt (1.2 eq) to activate the carboxyl group. Why: This prevents racemization (if chiral centers were present) and suppresses N-acylurea formation.
- Stir for 30 mins at 0°C.
- Add Aniline (1.0 eq) and DIPEA (2.0 eq).
- Allow to warm to Room Temperature (RT) and stir overnight.
- Purification: Wash with 1N HCl (removes unreacted aniline), then sat. $NaHCO_3$. Recrystallize from Ethanol/Water.

Visualization: Synthesis Pathway



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Caption: Convergent synthesis pathway utilizing Williamson etherification followed by carbodiimide-mediated amide coupling.

Biological Applications & Pharmacology

While specific clinical data for this exact CAS is proprietary or limited, its structural class (alkoxy-N-phenylbenzamides) is extensively documented in medicinal chemistry.

Structure-Activity Relationship (SAR) Logic

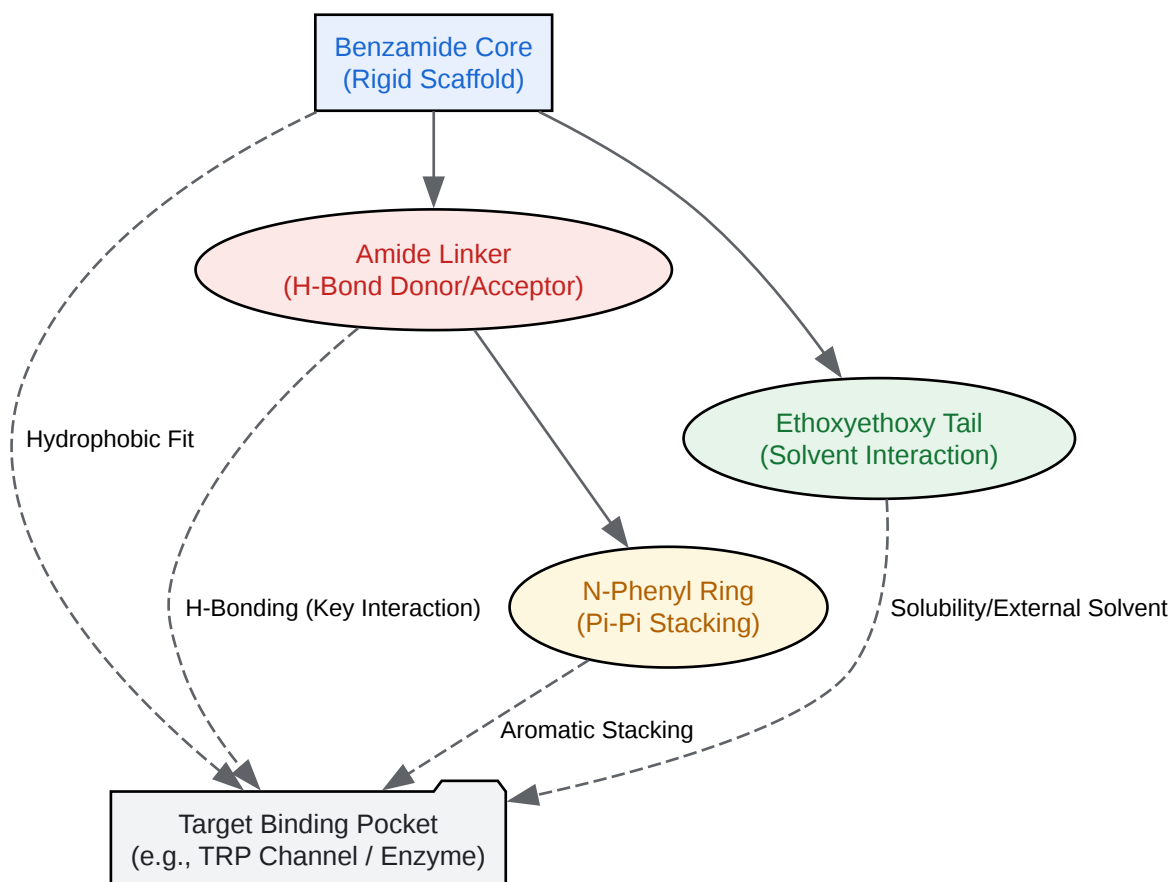
- **Benzamide Core:** Mimics the peptide bond, allowing interaction with proteolytic enzymes and G-protein coupled receptors (GPCRs).
- **Ethylene Glycol Tail:** The $-(CH_2CH_2O)-$ moiety acts as a "solubilizing anchor." In drug design, this chain is often added to hydrophobic inhibitors to improve:
 - **Aqueous Solubility:** Critical for assay performance.
 - **Metabolic Stability:** The ether linkage is resistant to esterases found in plasma.

Target Systems

- **Ion Channel Modulation:** Analogs are frequently screened as antagonists for TRPV1 or TRPM8 channels, involved in pain and thermoregulation.

- DHODH Inhibition: Substituted benzamides are known inhibitors of Dihydroorotate Dehydrogenase, a target for anti-inflammatory and antiproliferative therapies.

Visualization: Pharmacophore Interaction



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Caption: Pharmacophore mapping showing how the benzamide core and ether tail interact with a theoretical biological target.

Safety & Handling (GHS Standards)

Although this specific compound may not have a full ECHA dossier, standard safety protocols for benzamides apply.

- Signal Word: WARNING
- Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The ether chain is susceptible to slow peroxidation if exposed to air/light for extended periods.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 93407-41-1. Retrieved from [\[Link\]](#)
- Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. (Standard reference for Williamson Ether and Amide Coupling protocols).
- Di, L., & Kerns, E. Drug-Like Properties: Concepts, Structure Design and Methods. (Reference for glycol ether solubilizing effects in SAR).
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